

Personal protective equipment for handling Ammonium tetrafluoroborate

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Compound of Interest

Compound Name: Ammonium tetrafluoroborate

Cat. No.: B080579

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Essential Safety and Handling Guide for Ammonium Tetrafluoroborate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ammonium tetrafluoroborate**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Ammonium tetrafluoroborate is a corrosive chemical that can cause severe skin burns and eye damage.[1][2][3] Ingestion is also toxic.[4] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **Ammonium tetrafluoroborate**:

- Eye and Face Protection: Always wear tightly fitting safety goggles.[5][6] A face shield should be worn in conjunction with goggles when there is a risk of splashing or dust generation.[5][7]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves.[8] Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended.[6] Always inspect gloves before use

and dispose of contaminated gloves according to good laboratory practices.

- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure, such as a lab coat, long-sleeved clothing, and a chemical-resistant apron.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Respiratory Protection: When dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[\[2\]](#)[\[8\]](#) Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)

Chemical and Physical Properties

Property	Value
Synonyms	Ammonium fluoborate [1] [2]
CAS Number	13826-83-0 [1]
Molecular Formula	NH ₄ BF ₄
Molecular Weight	104.84 g/mol [1]
Appearance	White crystalline solid [4] [9]
Melting Point	230 °C
pH	3.5 (5 g/L in water at 20°C) [10]
Solubility	Soluble in water [4] [9]
Storage Class	8B: Non-combustible, corrosive hazardous materials [10]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential to mitigate the risks associated with **Ammonium tetrafluoroborate**.

Handling and Storage Protocol

- Preparation: Before handling, ensure you are trained on the proper procedures and have all necessary PPE.[\[7\]](#) An emergency shower and eyewash station should be readily accessible.[\[7\]](#)[\[8\]](#)

- Handling:
 - Handle in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[9\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[9\]](#)
 - Avoid generating dust.[\[9\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[7\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)[\[9\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[2\]](#)
 - Keep containers tightly closed as the material is moisture-sensitive.[\[1\]](#)[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and metals.[\[2\]](#)[\[11\]](#)

Spill and Emergency Procedures

- Immediate Actions:
 - In case of eye contact, immediately flush with plenty of water for at least 15 minutes, including under the eyelids, and seek immediate medical attention.[\[1\]](#)[\[7\]](#)
 - For skin contact, immediately wash off with plenty of water for at least 15 minutes and remove all contaminated clothing.[\[1\]](#)
 - If inhaled, move the person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
 - If ingested, do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[\[1\]](#)
- Spill Cleanup:

- Evacuate non-essential personnel from the spill area.[\[7\]](#)
- Wear the appropriate PPE as described above.[\[7\]](#)
- Collect the powdered material using a method that avoids dust generation (e.g., careful sweeping or vacuuming with a HEPA filter) and place it in a sealed container for disposal.
[\[7\]](#)
- Ventilate and wash the spill area after cleanup is complete.[\[7\]](#)

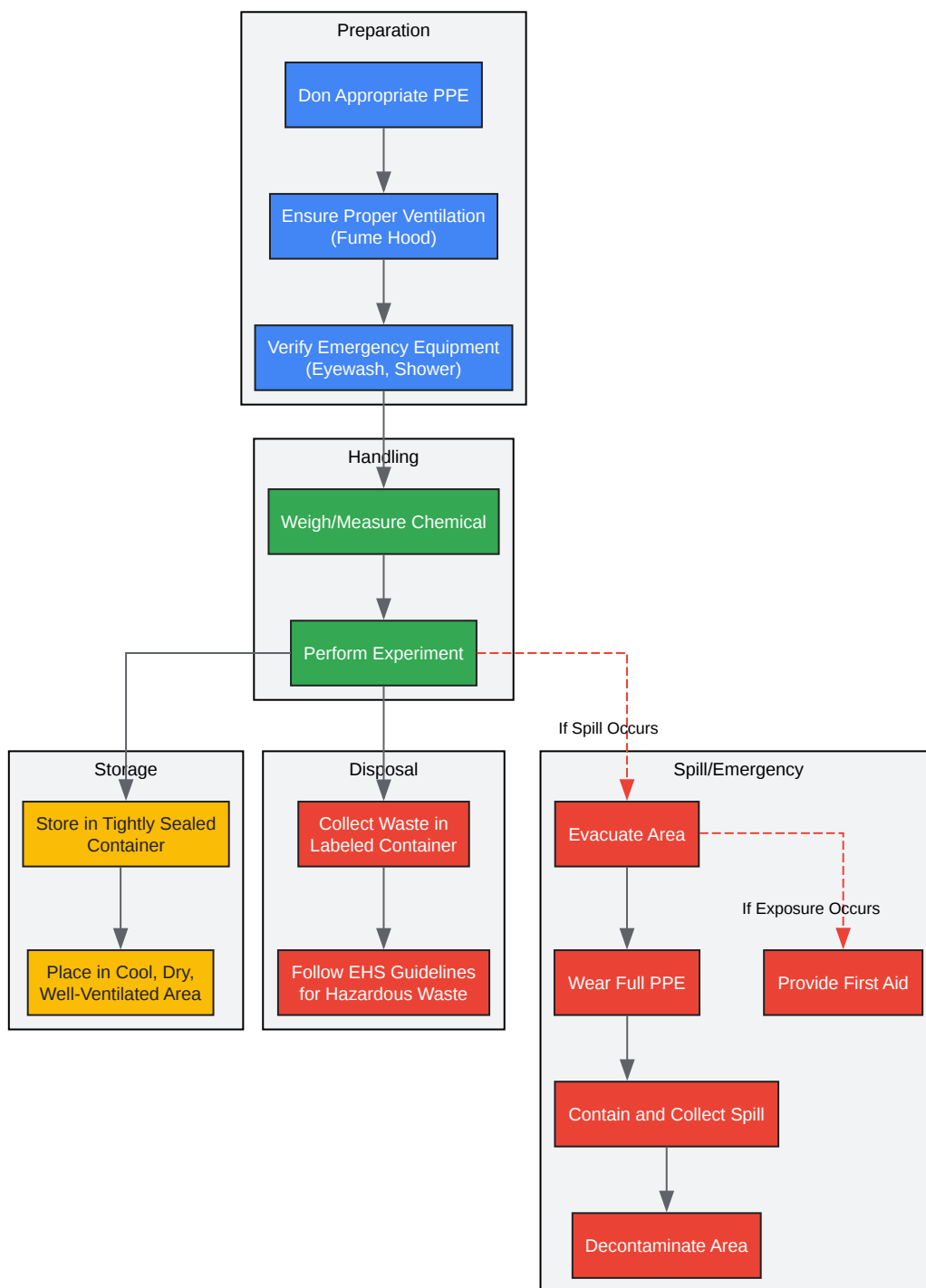
Disposal Plan

Ammonium tetrafluoroborate must be disposed of as hazardous waste.

- Waste Collection:
 - Collect waste material in its original container or a suitable, labeled, and sealed container.
[\[7\]](#)
 - Do not mix with other waste.
- Disposal:
 - Dispose of the waste in accordance with all local, state, and federal regulations.[\[3\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.[\[7\]](#)
 - Handle uncleaned containers as you would the product itself.

Workflow for Handling Ammonium Tetrafluoroborate

Workflow for Safe Handling and Disposal of Ammonium Tetrafluoroborate

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Ammonium tetrafluoroborate**.

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